

# phase diagram of the cobalt-arsenic-oxygen system

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cobalt arsenate

Cat. No.: B3050271

[Get Quote](#)

## Introduction to the Cobalt-Arsenic-Oxygen System

The cobalt-arsenic-oxygen (Co-As-O) system is of significant interest due to the diverse applications of its constituent compounds, ranging from catalysis to materials science. **Cobalt arsenates**, in particular, have been investigated for their potential as catalysts and in the synthesis of novel materials.<sup>[1]</sup> Understanding the phase equilibria, thermodynamic stability, and reaction pathways within this ternary system is crucial for the controlled synthesis of desired phases and for predicting their behavior in various environments.

This technical guide provides a summary of the known phases in the Co-As, Co-O, and Co-As-O systems, along with their crystallographic data and thermal stability. It also details the experimental methodologies commonly employed for the synthesis and characterization of these materials. While a complete, experimentally determined ternary phase diagram for the Co-As-O system is not readily available in the published literature, this guide consolidates the existing data to provide a comprehensive overview of the current state of knowledge.

## Binary Sub-Systems

The behavior of the ternary Co-As-O system is bounded by the characteristics of its constituent binary systems: Co-As, Co-O, and As-O.

## The Cobalt-Arsenic (Co-As) System

The Co-As system features several intermetallic compounds. The primary phases of interest are cobalt monoarsenide (CoAs) and cobalt diarsenide (CoAs<sub>2</sub>), along with Co<sub>2</sub>As.[2] These compounds are often found in mineral ores and are precursors in various synthetic processes.

## The Cobalt-Oxygen (Co-O) System

The Co-O system is characterized by two stable cobalt oxides at atmospheric pressure: cobalt(II) oxide (CoO) and cobalt(II,III) oxide (Co<sub>3</sub>O<sub>4</sub>).[3][4] CoO has a rock-salt crystal structure and is stable at high temperatures.[3] Upon heating in the presence of oxygen, CoO can oxidize to Co<sub>3</sub>O<sub>4</sub>, which has a spinel structure.[3] The decomposition of Co<sub>3</sub>O<sub>4</sub> back to CoO occurs at approximately 900°C.[3]

## The Arsenic-Oxygen (As-O) System

The As-O system is dominated by arsenic trioxide (As<sub>2</sub>O<sub>3</sub>) and arsenic pentoxide (As<sub>2</sub>O<sub>5</sub>). These oxides are common precursors in the synthesis of metal arsenates. Arsenic pentoxide, in particular, is frequently used in solid-state reactions to form **cobalt arsenates**. [5]

## The Ternary Cobalt-Arsenic-Oxygen System

The ternary Co-As-O system is primarily characterized by the formation of various **cobalt arsenates**. These compounds can be anhydrous or hydrated and exhibit a range of stoichiometries and crystal structures.

## Known Cobalt Arsenate Phases

Several **cobalt arsenate** compounds have been synthesized and characterized. The crystallographic data for some of the key phases are summarized in the table below.

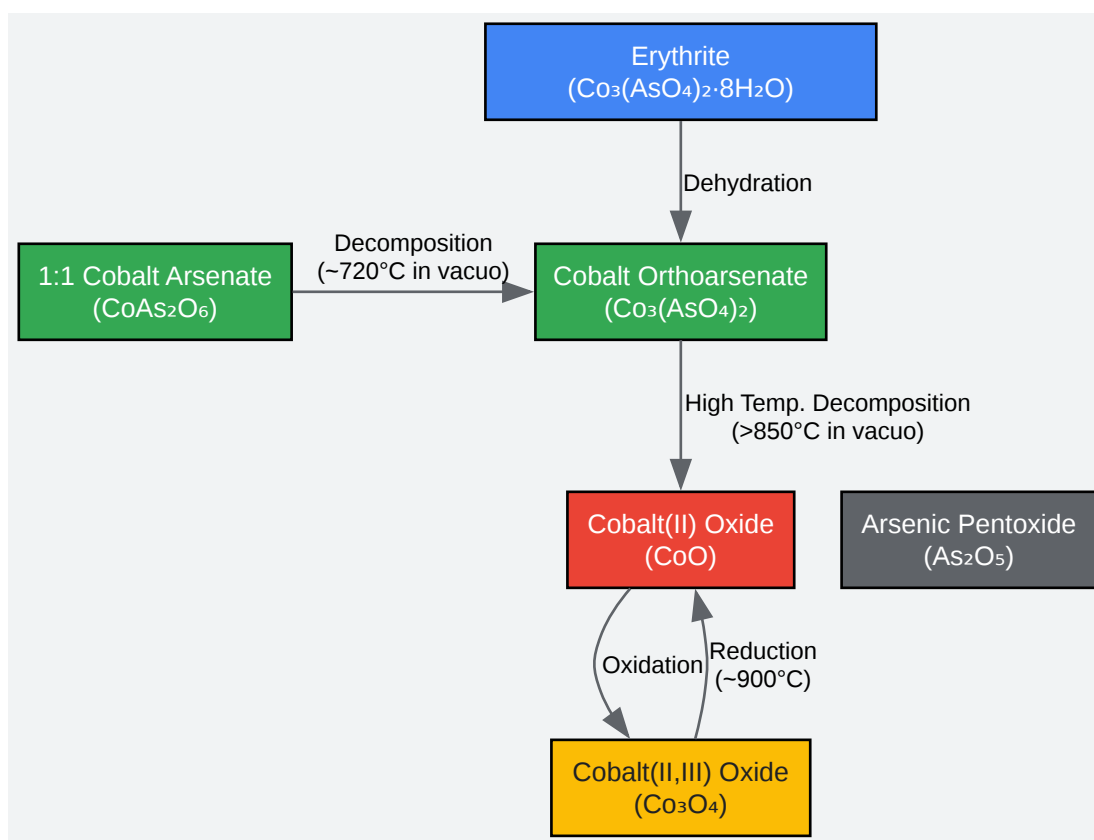
Compound Name	Chemical Formula	Crystal System	Space Group	Unit Cell Parameters
Cobalt Orthoarsenate	$\text{Co}_3(\text{AsO}_4)_2$	Monoclinic	$P2_1/c$	$a = 5.830 \text{ \AA}$ , $b = 9.675 \text{ \AA}$ , $c = 10.34 \text{ \AA}$ , $\beta = 93.42^\circ$ <a href="#">[1]</a>
Erythrite	$\text{Co}_3(\text{AsO}_4)_2 \cdot 8\text{H}_2\text{O}$	Monoclinic	$C2/m$	$a = 10.251 \text{ \AA}$ , $b = 13.447 \text{ \AA}$ , $c = 4.764 \text{ \AA}$ , $\beta = 104.98^\circ$ <a href="#">[1]</a> <a href="#">[5]</a>
Cobalt Chloroarsenate	$\text{Co}_2(\text{AsO}_4)\text{Cl}$	Monoclinic	$P2_1/m$	$a = 6.880 \text{ \AA}$ , $b = 6.593 \text{ \AA}$ , $c = 4.932 \text{ \AA}$ , $\beta = 91.12^\circ$ <a href="#">[1]</a>
H-Cobalt Arsenate	$\text{HCo}_3(\text{AsO}_4)_2$	Monoclinic	$P2_1/c$	$a = 6.457 \text{ \AA}$ , $b = 8.510 \text{ \AA}$ , $c = 11.187 \text{ \AA}$ , $\beta = 90.73^\circ$ <a href="#">[6]</a>
Cobalt Pyroarsenate	$\text{Co}_2\text{As}_2\text{O}_7$	Triclinic	$P1$ or $P\bar{1}$	Not fully refined <a href="#">[6]</a>
-	$\text{Co}_7\text{As}_2\text{O}_{12}$	Orthorhombic	$\text{Imma}$	$a = 5.832 \text{ \AA}$ , $b = 18.041 \text{ \AA}$ , $c = 8.441 \text{ \AA}$ <a href="#">[6]</a>
-	$\text{CoAs}_2\text{O}_6$	Hexagonal	-	$a = 4.773 \text{ \AA}$ , $c = 4.494 \text{ \AA}$ <a href="#">[5]</a>

## Thermal Stability and Phase Relationships

The thermal decomposition of **cobalt arsenates** provides insight into the phase relationships within the Co-As-O system. In general, hydrated **cobalt arsenates** lose water upon heating to form anhydrous phases, which then decompose at higher temperatures. The decomposition products are typically cobalt oxides and volatile arsenic oxides.

For example, the 1:1 **cobalt arsenate** ( $\text{CoAs}_2\text{O}_6$ ) decomposes at  $720^\circ\text{C}$  in vacuo to form the 3:1 compound ( $\text{Co}_3(\text{AsO}_4)_2$ ). The 3:1 compound, in turn, decomposes at around  $850^\circ\text{C}$  in vacuo to form cobalt oxides.[5] The decomposition temperatures are observed to be about  $150^\circ\text{C}$  higher in air at atmospheric pressure.[5] This suggests that the primary decomposition process involves the loss of oxygen from the arsenate lattice.[5]

The following diagram illustrates the conceptual relationship between some of the key phases in the Co-As-O system based on their thermal decomposition behavior.



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of phase relationships in the Co-As-O system.

## Experimental Protocols

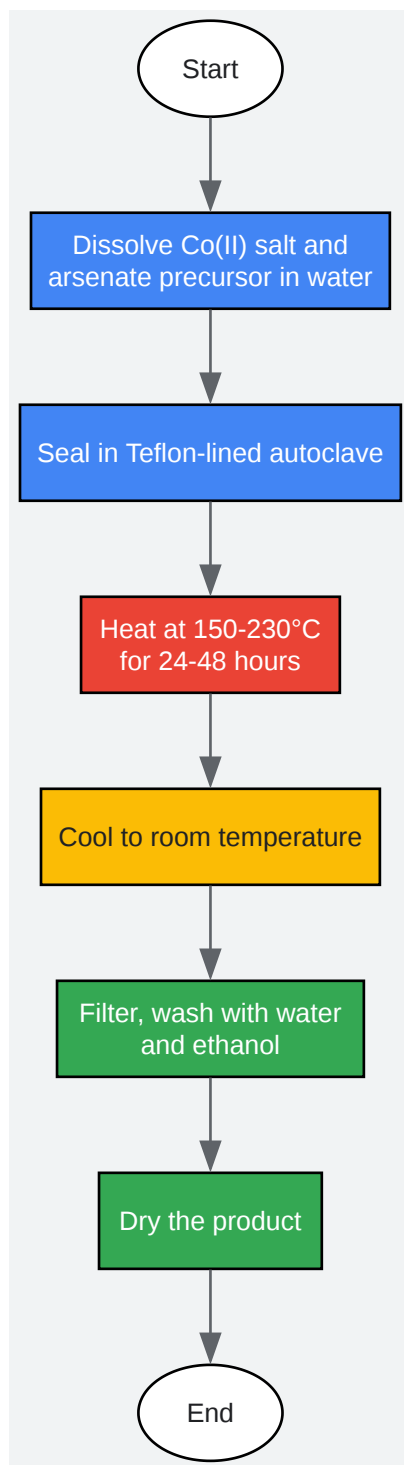
The synthesis and characterization of compounds in the Co-As-O system employ a variety of experimental techniques.

## Synthesis Methodologies

4.1.1 Hydrothermal Synthesis Hydrothermal synthesis is a common method for producing crystalline **cobalt arsenates**, often at relatively low temperatures.

- Objective: To synthesize crystalline **cobalt arsenate**, such as  $\text{Co}_3(\text{AsO}_4)_2$ .
- Materials: A cobalt(II) salt (e.g., cobalt acetate,  $\text{Co}(\text{CH}_3\text{COO})_2$ ) and a soluble arsenate salt (e.g., sodium arsenate,  $\text{Na}_3\text{AsO}_4$ ).
- Procedure:
  - Dissolve stoichiometric amounts of the cobalt and arsenate precursors in deionized water. A common molar ratio is 1:2 (Co:As).[\[1\]](#)
  - Transfer the solution to a Teflon-lined stainless steel autoclave.
  - Seal the autoclave and heat it to a specified temperature, typically in the range of 150-230°C, for a duration of 24-48 hours.[\[1\]](#)
  - Allow the autoclave to cool to room temperature naturally.
  - Collect the solid product by filtration, wash it with deionized water and ethanol to remove any unreacted precursors, and dry it in an oven at a low temperature.

The following diagram illustrates a typical workflow for hydrothermal synthesis.



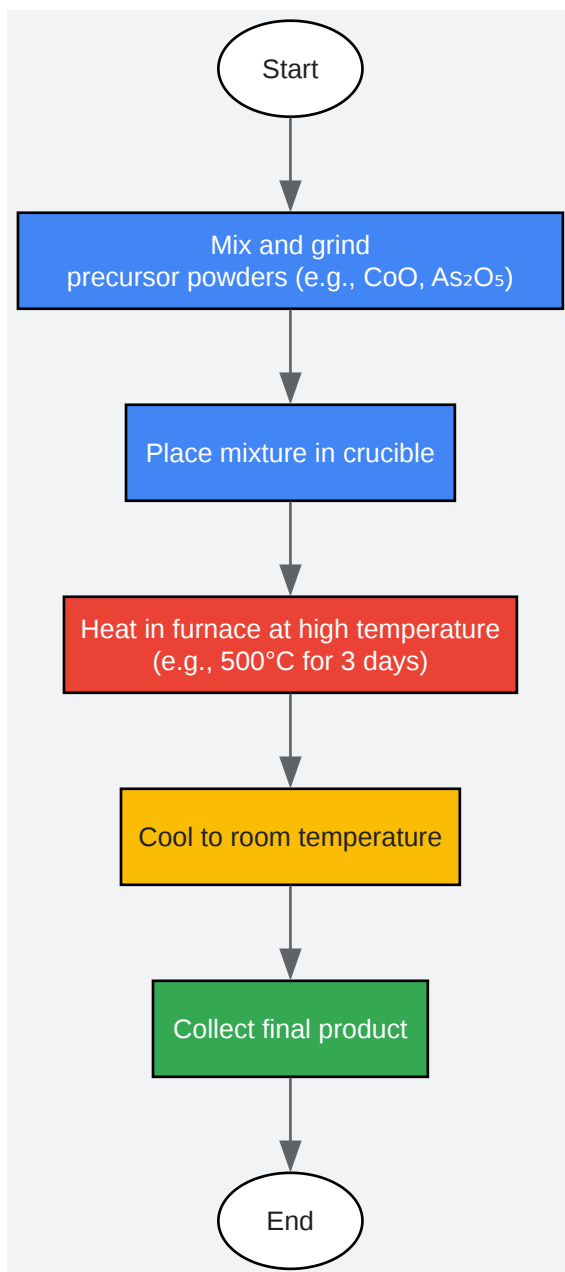
[Click to download full resolution via product page](#)

Caption: Workflow for hydrothermal synthesis of **cobalt arsenates**.

**4.1.2 Solid-State Reactions** Solid-state reactions involve the direct reaction of powdered precursors at elevated temperatures.

- Objective: To synthesize anhydrous **cobalt arsenates**, such as  $\text{CoAs}_2\text{O}_6$ .
- Materials: Cobalt(II) oxide ( $\text{CoO}$ ) and arsenic pentoxide ( $\text{As}_2\text{O}_5$ ).
- Procedure:
  - Thoroughly grind a stoichiometric mixture of the precursor powders (e.g., a 1:1 molar ratio of  $\text{CoO}$  to  $\text{As}_2\text{O}_5$ ) in an agate mortar to ensure homogeneity.<sup>[5]</sup>
  - Place the mixed powder in a suitable crucible (e.g., quartz or alumina).
  - Heat the mixture in a furnace at a specific temperature (e.g.,  $500^\circ\text{C}$ ) for an extended period (e.g., 3 days) to allow the reaction to go to completion.<sup>[5]</sup>
  - Cool the furnace to room temperature and retrieve the product. Intermediate grinding may be necessary to ensure a complete reaction.

The workflow for solid-state synthesis is depicted in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for solid-state synthesis of **cobalt arsenates**.

## Characterization Techniques

- X-ray Diffraction (XRD): Powder XRD is extensively used to identify the crystalline phases present in the synthesized materials and to determine their crystal structures and unit cell parameters.[5]



- Thermal Analysis (TGA/DTA): Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are employed to study the thermal stability of the compounds and to determine their decomposition temperatures.
- Electron Microscopy (SEM/TEM): Scanning electron microscopy (SEM) and transmission electron microscopy (TEM) are used to investigate the morphology and microstructure of the synthesized powders.

## Conclusion

The cobalt-arsenic-oxygen system encompasses a variety of stable and metastable phases, including cobalt arsenides, cobalt oxides, and a range of **cobalt arsenates**. While a complete ternary phase diagram has yet to be fully elucidated, the existing body of research provides valuable insights into the synthesis, structure, and thermal stability of numerous compounds within this system. The experimental protocols outlined in this guide, particularly hydrothermal synthesis and solid-state reactions, are fundamental to the continued exploration of the Co-As-O system and the development of new materials with tailored properties. Future research focused on systematically mapping the phase equilibria across a wide range of temperatures and compositions will be essential for a more complete understanding of this complex and scientifically significant system.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cobalt arsenate | 24719-19-5 | Benchchem [benchchem.com]
- 2. cdnsiencepub.com [cdnsiencepub.com]
- 3. Cobalt - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. cdnsiencepub.com [cdnsiencepub.com]
- 6. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [phase diagram of the cobalt-arsenic-oxygen system]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050271#phase-diagram-of-the-cobalt-arsenic-oxygen-system]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)